

Practical Guide to Epostane Dosage for Veterinary Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Epostane*

Cat. No.: *B027743*

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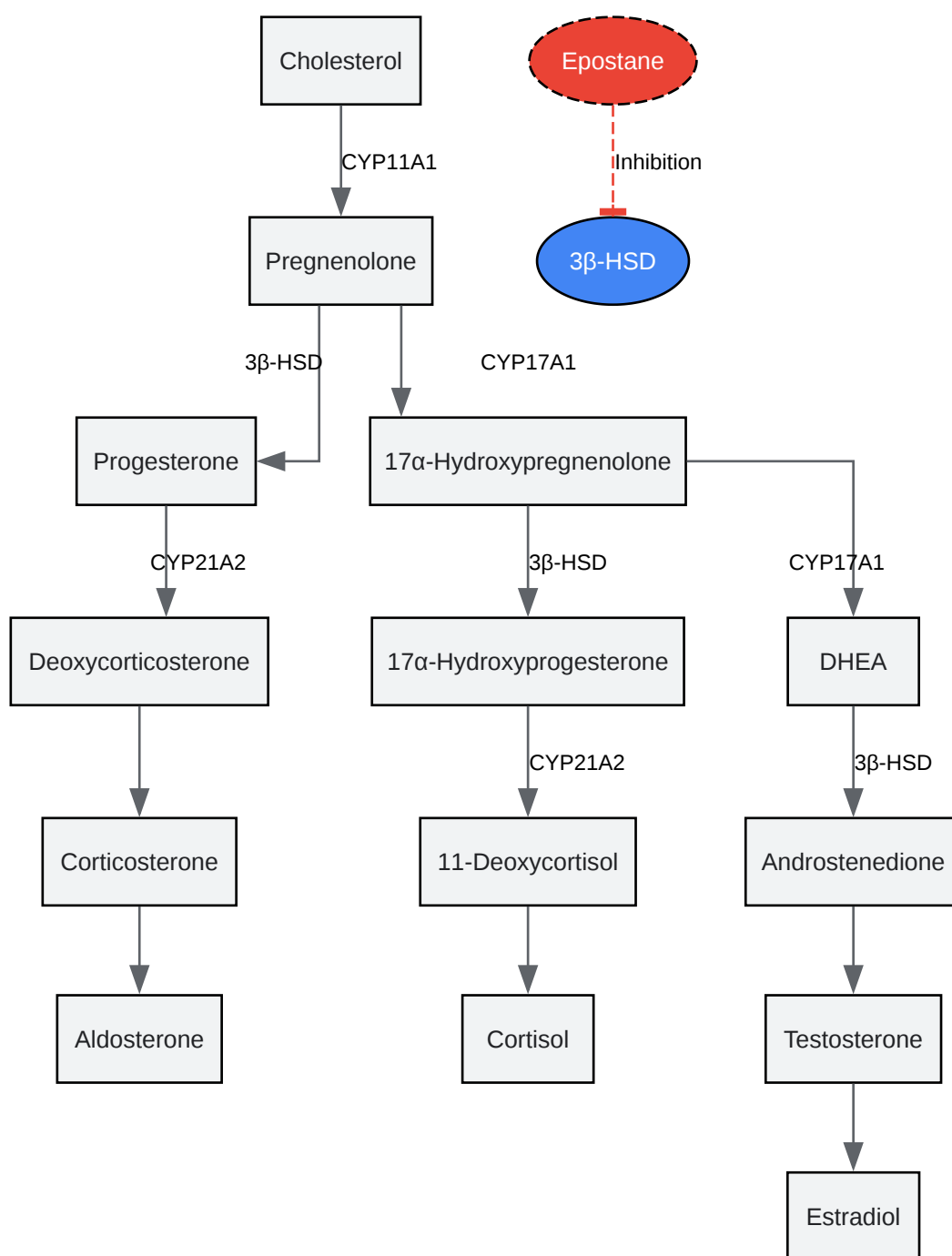
Abstract

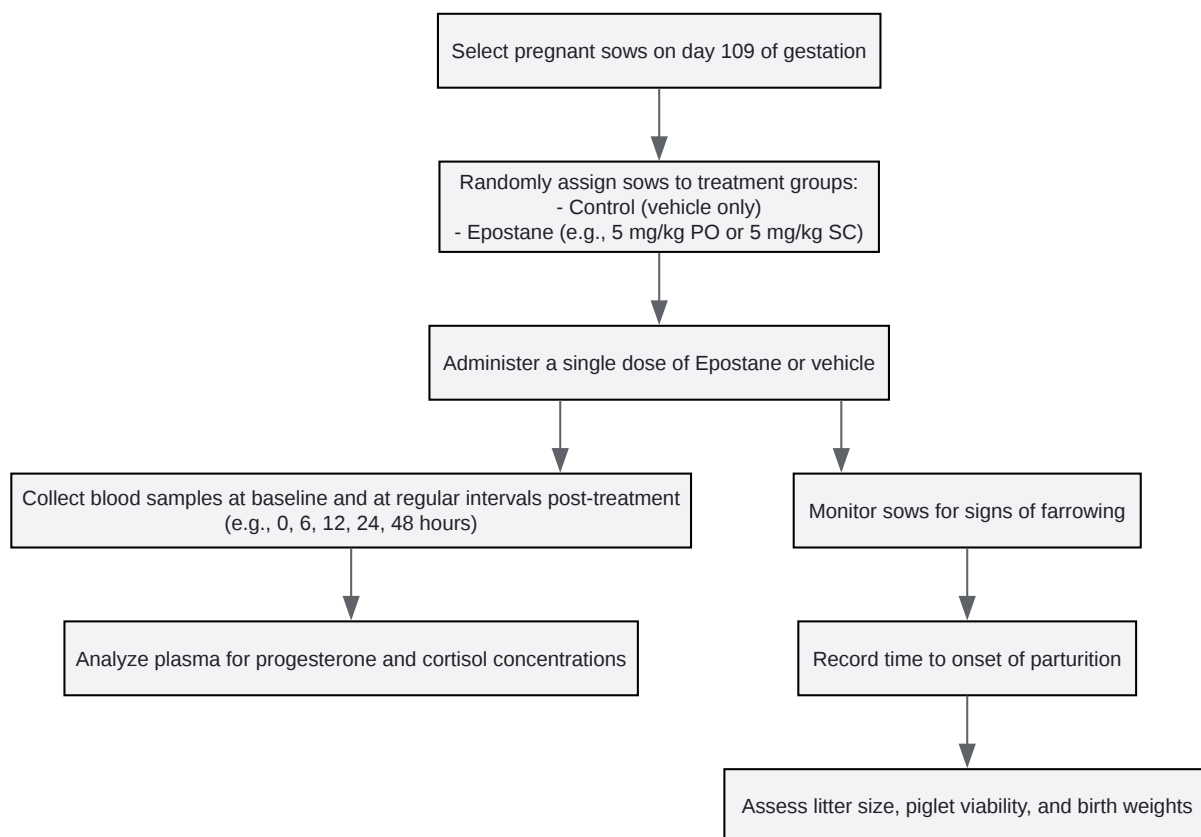
Epostane is a potent competitive inhibitor of the 3β -hydroxysteroid dehydrogenase (3β -HSD) enzyme system. This enzyme is a critical component in the steroidogenic pathway, responsible for the conversion of pregnenolone to progesterone, as well as the synthesis of other key steroid hormones such as cortisol. By inhibiting 3β -HSD, **Epostane** effectively reduces the circulating levels of these hormones, making it a valuable tool in veterinary research for studies involving reproductive physiology, endocrinology, and the development of new therapeutic agents. This document provides a practical guide to **Epostane** dosage and administration in various animal models, summarizes key experimental data, and outlines detailed protocols for its use in a research setting.

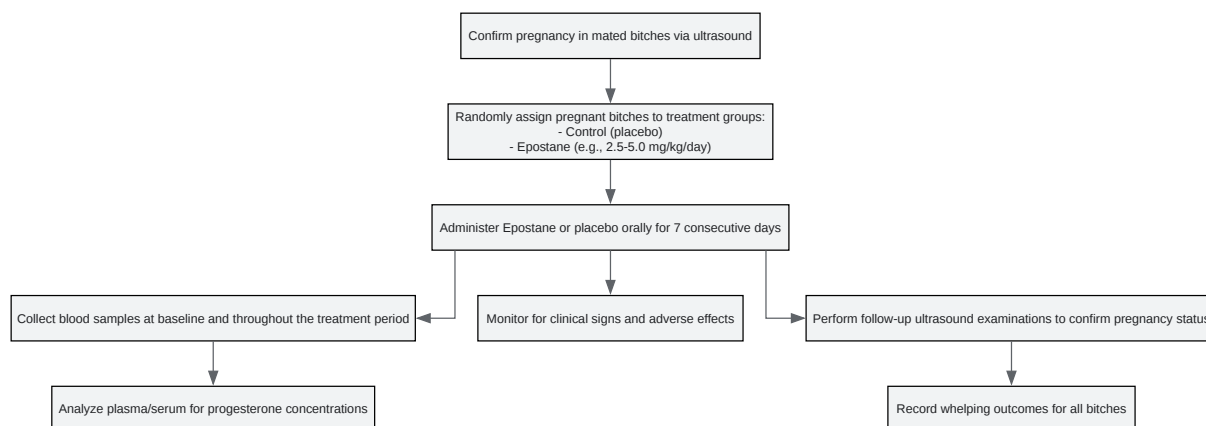
Mechanism of Action: Inhibition of 3β -Hydroxysteroid Dehydrogenase

Epostane exerts its effects by competitively binding to the 3β -HSD enzyme, preventing the conversion of Δ^5 - 3β -hydroxysteroids to Δ^4 -ketosteroids. This blockade in the steroidogenic pathway leads to a significant decrease in the synthesis of progesterone and other downstream steroid hormones. The reduction in progesterone levels is the primary mechanism through which **Epostane** induces effects such as termination of pregnancy and induction of parturition.

Signaling Pathway of Steroidogenesis and Epostane Inhibition







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